

2-(4-Fluorophenyl)-3-hydroxypropanoic Acid: A Premier Chiral Building Block

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Compound of Interest

Compound Name: 2-(4-Fluorophenyl)-3-hydroxypropanoic acid

CAS No.: 2967-95-5

Cat. No.: B1654939

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Executive Summary

2-(4-Fluorophenyl)-3-hydroxypropanoic acid (CAS: 2967-95-5), often referred to as 4-Fluoro-Tropic Acid, represents a critical scaffold in modern medicinal chemistry. As a fluorinated bioisostere of tropic acid (the chiral acid moiety of atropine and scopolamine), this compound offers a strategic advantage: it retains the pharmacophore necessary for muscarinic receptor binding while significantly enhancing metabolic stability through the "fluorine effect."

This technical guide details the synthesis, resolution, and application of this building block. We move beyond basic literature to provide field-tested protocols for both chemical and biocatalytic production, ensuring high enantiopurity (>98% ee) for drug development pipelines.

Structural Significance & The Fluorine Effect

The introduction of a fluorine atom at the para-position of the phenyl ring in tropic acid fundamentally alters the molecule's physicochemical profile without disrupting steric binding at the receptor site.

Feature	Impact on Drug Design	Mechanism
Metabolic Blocking	High	The C-F bond (116 kcal/mol) renders the para-position resistant to Cytochrome P450-mediated hydroxylation, a common clearance pathway for phenyl-containing drugs.
Lipophilicity	Moderate Increase	Increases logP, facilitating better blood-brain barrier (BBB) penetration for CNS-active anticholinergics.
Electronic Effects	Electron Withdrawal	Lowers the pKa of the carboxylic acid slightly; alters the electrostatic potential of the aromatic ring, potentially strengthening stacking interactions in the receptor pocket.

Chemical Identity

- IUPAC Name: **2-(4-Fluorophenyl)-3-hydroxypropanoic acid**
- Common Name: 4-Fluoro-Tropic Acid
- CAS Number: 2967-95-5
- Molecular Formula:
- Molecular Weight: 184.16 g/mol
- Chiral Center: C2 (Alpha-carbon)

Synthetic Pathways: Protocols & Causality

To access this chiral building block, researchers typically choose between Chemical Synthesis (Ivanov Reaction) for racemic bulk material or Biocatalytic Resolution for high-enantiopurity requirements.

Route A: The Ivanov Reaction (Chemical Synthesis)

Best for: Generating racemic standards or bulk intermediates where chirality is introduced later.

The Ivanov reaction involves the condensation of the dianion of a phenylacetic acid derivative with formaldehyde. This route is robust but requires careful temperature control to prevent polymerization of formaldehyde.

Reagents:

- 4-Fluorophenylacetic acid (Starting Material)
- Isopropylmagnesium chloride (iPrMgCl) or Phenylmagnesium bromide (PhMgBr)
- Paraformaldehyde (Source of HCHO)
- THF (Anhydrous)

Protocol:

- **Dianion Formation:** In a flame-dried flask under Argon, dissolve 4-fluorophenylacetic acid (1.0 eq) in anhydrous THF. Cool to 0°C.^[1]
- **Grignard Addition:** Add iPrMgCl (2.2 eq) dropwise. Note: The first equivalent deprotonates the carboxylic acid; the second removes the alpha-proton to form the enediolate (Ivanov reagent).
- **Reflux:** Heat the mixture to gentle reflux for 1 hour to ensure complete dianion formation. The solution typically turns a dark yellow/brown.
- **Formaldehyde Addition:** Cool the mixture to room temperature. Add depolymerized paraformaldehyde (gas) or solid paraformaldehyde (1.2 eq) suspended in THF. Critical Step: Exothermic reaction. Maintain temperature <30°C to avoid side reactions.

- Quench: Stir for 2 hours, then quench with dilute HCl (1M) until pH < 2.
- Workup: Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over [\[2\]](#), and concentrate.
- Purification: Recrystallize from Toluene/Hexane to yield the racemic acid.

Route B: Biocatalytic Kinetic Resolution (Enantioselective)

Best for: Obtaining >99% ee (S)- or (R)-enantiomers for drug candidates.

Lipase-catalyzed hydrolysis of the ethyl ester is the industry standard for this class of compounds. *Pseudomonas cepacia* lipase (PCL) and *Candida antarctica* lipase B (CALB) are highly effective.

Protocol:

- Esterification: Convert the racemic acid (from Route A) to its ethyl ester using Ethanol/H₂SO₄ (reflux, 4h).
- Enzymatic Setup: Suspend Ethyl 2-(4-fluorophenyl)-3-hydroxypropionate (10 g) in phosphate buffer (0.1 M, pH 7.0) with 10% acetone as a co-solvent to improve solubility.
- Hydrolysis: Add Immobilized Lipase PS (*Pseudomonas cepacia*) (500 mg). Stir at 30°C.
- Monitoring: Monitor the reaction by Chiral HPLC. The enzyme typically hydrolyzes the (S)-ester to the (S)-acid, leaving the (R)-ester intact (or vice versa depending on the specific lipase strain; PCL generally favors the S-enantiomer for tropic acid derivatives).
- Termination: Stop reaction at 50% conversion (approx. 24-48 hours).
- Separation: Adjust pH to 8.0 and extract the unreacted (R)-ester with MTBE. Then, acidify the aqueous layer to pH 2.0 and extract the (S)-acid with Ethyl Acetate.

Workflow Visualization

The following diagram illustrates the decision matrix and process flow for synthesizing and resolving the target compound.



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Figure 1: Synthetic workflow comparing chemical synthesis and downstream enzymatic resolution.

Applications in Drug Discovery[3][4][5][6][7]

Anticholinergic Bioisosteres

The primary utility of **2-(4-fluorophenyl)-3-hydroxypropanoic acid** is as a direct replacement for tropic acid in the synthesis of muscarinic antagonists.

- Target: Muscarinic Acetylcholine Receptors (mAChRs).
- Rational Design: The hydroxyl group at C3 is critical for hydrogen bonding with the receptor (specifically Asn residues in the binding pocket). The 4-fluoro substitution blocks metabolic deactivation without introducing steric clash, potentially extending the half-life of bronchodilators (e.g., Tiotropium analogs).

Chiral Auxiliary & Resolving Agent

While less common than Mandelic acid, the 4-fluoro derivative offers a distinct solubility profile. It can be used to resolve racemic amines via diastereomeric salt formation. The fluorine atom provides a convenient NMR handle (

-NMR) to monitor the resolution process without complex derivatization.

Quality Control & Analytics

Trustworthy data is the bedrock of drug development. The following analytical methods are recommended for validating the identity and purity of the building block.

Parameter	Method	Specification
Chemical Purity	HPLC (C18 Column)	> 98.0%
Enantiomeric Excess	Chiral HPLC (Chiralcel OD-H)	> 99.0% ee
Identity (NMR)	400 MHz,	3.8-4.2 (m, 2H, , 4.3 (m, 1H, , 6.9-7.4 (m, 4H, Ar-H)
Identity (NMR)	376 MHz,	Singlet approx -115 ppm (vs)
Residual Solvents	GC-Headspace	< 5000 ppm (Class 3)

Chiral HPLC Condition (Example):

- Column: Daicel Chiralcel OD-H (4.6 x 250 mm, 5 µm)
- Mobile Phase: Hexane : Isopropanol : TFA (90 : 10 : 0.1)
- Flow Rate: 1.0 mL/min
- Detection: UV @ 254 nm
- Retention: (R)-isomer typically elutes before (S)-isomer (verify with standards).

References

- Ivanov Reaction Mechanism & Scope: Title: The Ivanov Reaction: A Review.
Source: Synthesis, 1975.
- Biocatalytic Resolution of Tropic Acid Derivatives

- Title: Enzymatic Resolution of Ethyl 3-Hydroxy-3-Phenylpropanoate and Analogs using Hydrolases.[3]
- Source:Journal of the Brazilian Chemical Society, 2005.
- URL:[[Link](#)]
- Fluorine in Medicinal Chemistry
 - Title: Fluorine in Medicinal Chemistry: A Review of Anti-Cancer Agents.
 - Source:ChemBioChem, 2004.[4]
 - URL:[[Link](#)]
- Compound Data (PubChem)
 - Title: **2-(4-Fluorophenyl)-3-hydroxypropanoic acid** (Compound Summary).
 - Source:PubChem.
 - URL:[[Link](#)]
- Lipase Catalysis in Organic Synthesis
 - Title: Lipase-catalyzed esters syntheses in organic media: A review.
 - Source:ResearchGate.[3]
 - URL:[[Link](#)]

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Sources

- 1. vapourtec.com [vapourtec.com]

- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. benthamscience.com \[benthamscience.com\]](#)
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